

Application Notes and Protocols: Flow Cytometry Analysis of Cells Treated with M133

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Compound of Interest

Compound Name: M133

Cat. No.: B15585742

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Introduction

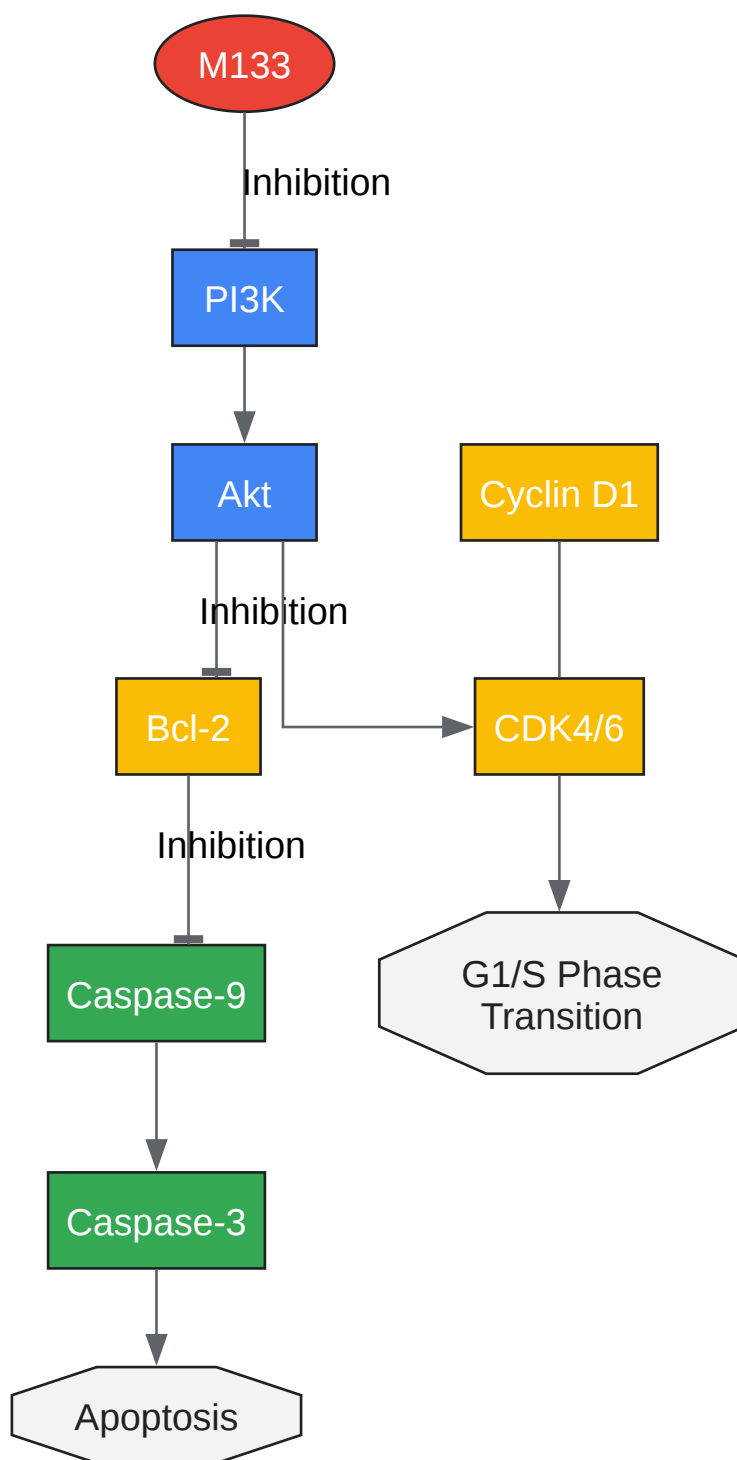
M133 is a novel investigational compound demonstrating potent anti-proliferative effects in various cancer cell lines. Preliminary studies suggest that **M133** induces cell cycle arrest and apoptosis through the modulation of key signaling pathways. Flow cytometry is an indispensable tool for elucidating the cellular response to **M133**, enabling precise quantification of its effects on cell viability, cell cycle progression, and the expression of relevant protein markers. These application notes provide detailed protocols for analyzing cellular responses to **M133** treatment using flow cytometry.

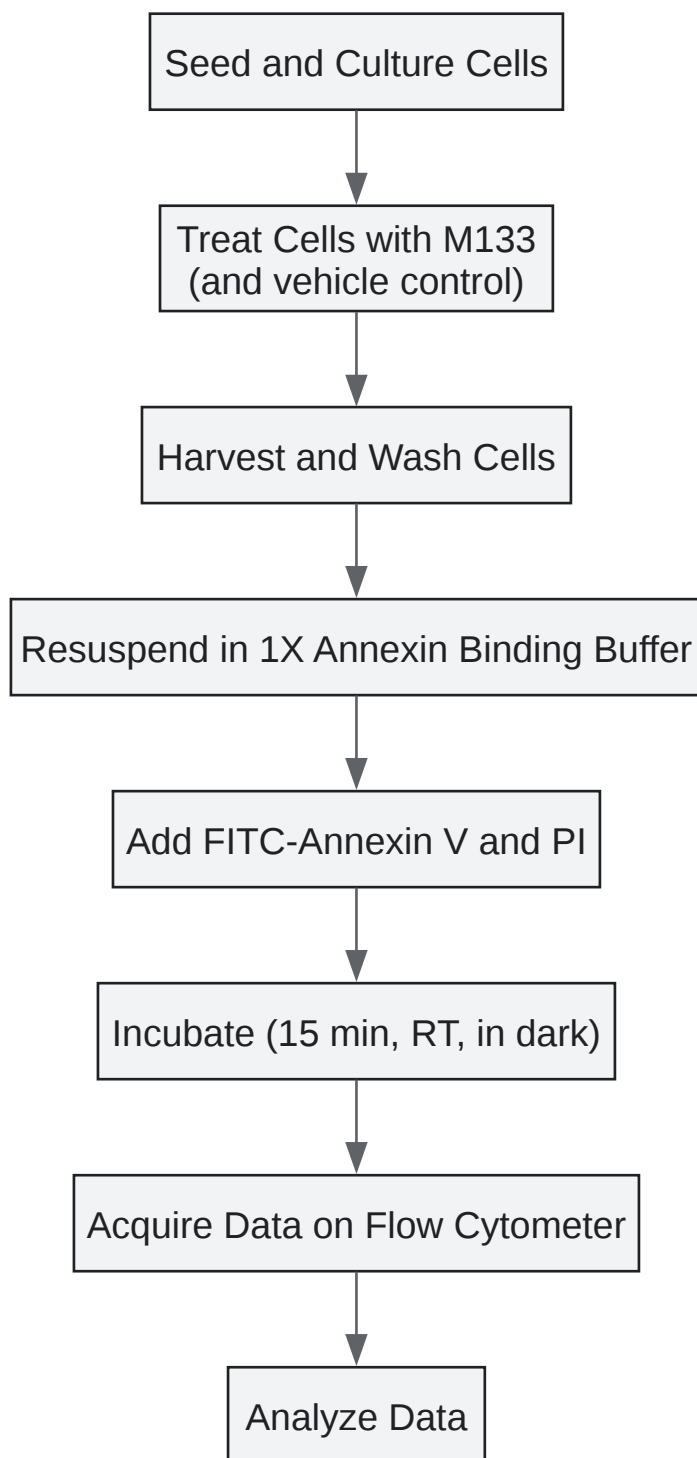
Key Applications

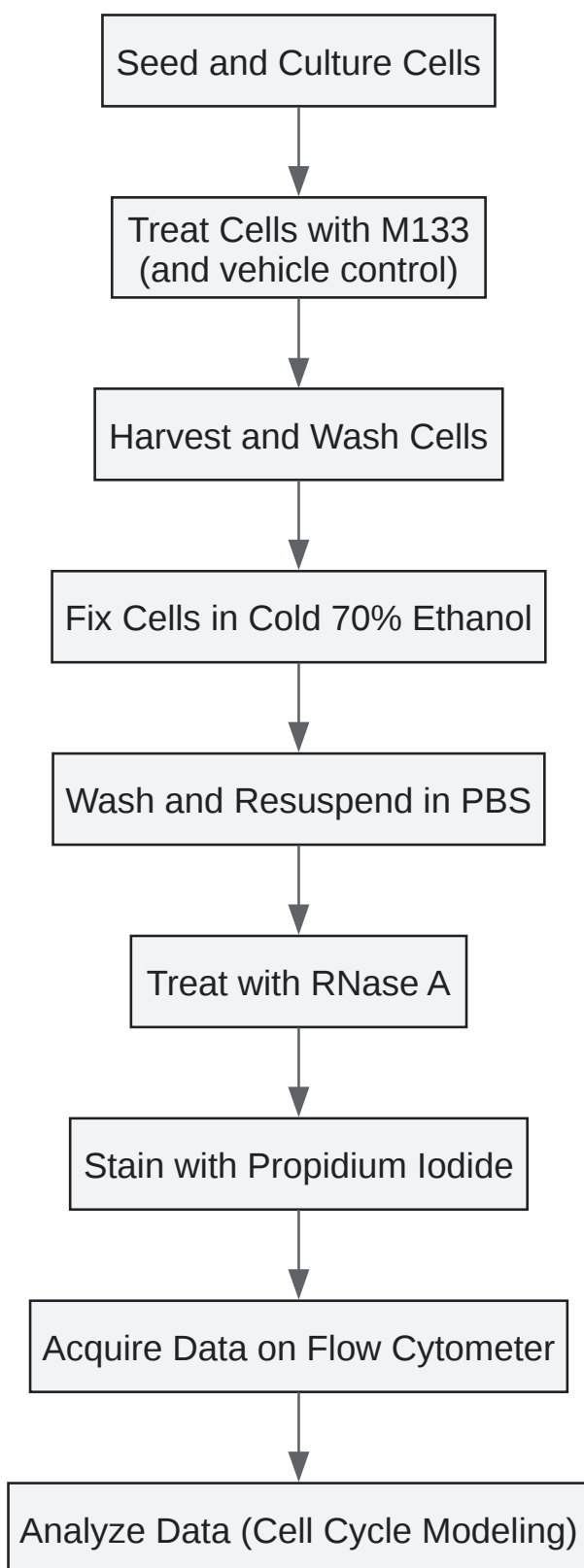
- Quantification of apoptosis induction.
- Analysis of cell cycle distribution.
- Immunophenotyping of cell surface and intracellular markers.

Hypothetical Signaling Pathway of M133 Action

M133 is hypothesized to exert its effects by inhibiting the PI3K/Akt signaling pathway, a critical regulator of cell survival and proliferation. This inhibition leads to the downstream deactivation of anti-apoptotic proteins and cell cycle regulators, ultimately promoting programmed cell death.







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